Physicochemical properties of Cefprozil Impurity C

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Compound of Interest

Compound Name:	*Cefprozil Impurity C*
CAS No.:	*147103-93-3*
Cat. No.:	*B601315*

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Technical Whitepaper: Physicochemical Profiling & Control of **Cefprozil Impurity C**

Executive Summary In the development of Cefprozil, "Impurity C" (as designated by the European Pharmacopoeia) represents a critical degradation product distinct from the geometric trans-isomer. Identified chemically as (3Z)-3-(aminomethylidene)-6-(4-hydroxyphenyl)piperazine-2,5-dione, this impurity results from the intramolecular cyclization of the Cefprozil side chain. Unlike the active pharmaceutical ingredient (API), which is a zwitterionic cephalosporin, Impurity C is a rigid, planar diketopiperazine (DKP) derivative. This guide provides a definitive physicochemical profile, formation mechanism, and control strategy for researchers and quality assurance professionals.

Part 1: Molecular Identity & Structural Analysis

Disambiguation Note: It is vital to distinguish Impurity C from the trans-isomer (E-isomer) of Cefprozil. While the trans-isomer is a geometric stereoisomer of the API (MW ~389), Impurity C is a lower molecular weight degradation product (MW ~233).

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Feature	Cefprozil (API)	Impurity C (EP Standard)
Chemical Name	(6R,7R)-7-[(2R)-2-amino-2-(4-hydroxyphenyl)acetamido]-8-oxo-3-[(1Z)-prop-1-en-1-yl]-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid	(3Z)-3-(aminomethylidene)-6-(4-hydroxyphenyl)piperazine-2,5-dione
Common Name	Cefprozil (cis-isomer)	Hydroxyphenyldiketopiperazine
CAS Number	92665-29-7	147103-93-3
Molecular Formula	$C_{18}H_{19}N_3O_5S$	$C_{11}H_{11}N_3O_3$
Molecular Weight	389.43 g/mol	233.22 g/mol
Structural Class	Cephalosporin (Beta-lactam)	Diketopiperazine (Cyclic Dipeptide)

Structural Visualization

Impurity C lacks the beta-lactam and dihydrothiazine rings characteristic of the API. Instead, it features a stable, six-membered piperazine-2,5-dione ring formed by the "head-to-tail" cyclization of the side chain components.

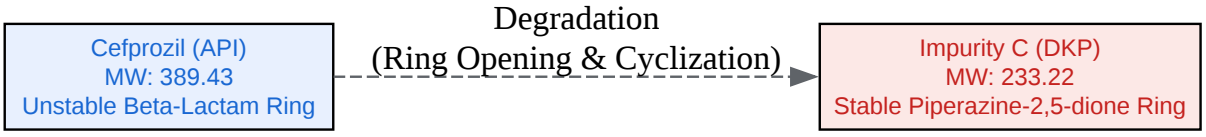


Figure 1: Structural divergence of Impurity C from the parent API.

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Part 2: Formation Mechanism

The formation of Impurity C is a classic example of intramolecular aminolysis, a degradation pathway common to beta-lactam antibiotics possessing an

-amino group on the side chain (e.g., Ampicillin, Cefadroxil).

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The Pathway:

- Initiation: The free amine (

) on the phenylglycine side chain acts as a nucleophile.
- Attack: Under neutral to basic conditions (pH > 7), the unprotonated amine attacks the exocyclic amide carbonyl or the beta-lactam carbonyl.
- Cyclization: The attack leads to the cleavage of the cephalosporin nucleus (loss of the dihydrothiazine ring) and closure of the 6-membered piperazine-2,5-dione ring.
- Result: A thermodynamically stable, planar DKP structure is formed, which is devoid of antibiotic activity.

Critical Process Parameters (CPPs):

- pH: The reaction is accelerated at pH > 6.5 where the side-chain amine is deprotonated (

).
- Temperature: Elevated temperatures during synthesis or drying steps significantly increase the rate of cyclization.
- Concentration: As an intramolecular reaction, it follows first-order kinetics and is independent of concentration, but high local concentrations in amorphous solid states can facilitate the rearrangement.

Part 3: Physicochemical Properties[2]

Understanding the shift from a zwitterionic cephalosporin to a non-ionic (at neutral pH) DKP is crucial for separation.

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Property	Description & Value	Implication for Analysis
Solubility	Poor. Unlike the amphoteric Cefprozil, the DKP structure is rigid and planar, leading to high crystal lattice energy and low aqueous solubility.	May precipitate in aqueous buffers; use organic modifiers (MeOH/ACN) for extraction.
pKa	~9.4 (Phenolic OH). The amide nitrogens in the DKP ring are non-basic.	Lacks the acidic carboxyl and basic amine pKa of the parent. Retention is less sensitive to pH changes in the 3-6 range.
UV Absorption	shifts due to the loss of the cephem chromophore.	Detection at 280 nm (phenol) is still viable, but the extinction coefficient differs from the parent.
Stability	High. The piperazine-2,5-dione ring is chemically robust and resistant to hydrolysis compared to the beta-lactam ring.	Once formed, it is difficult to remove; prevention is the only viable control strategy.

Part 4: Analytical Characterization & Protocol

To detect and quantify Impurity C, a validated Reverse-Phase HPLC (RP-HPLC) method is required. The following protocol ensures separation from the API and the trans-isomer.

HPLC Method Parameters (Self-Validating Protocol)

- Column: C18 (Octadecylsilyl silica), end-capped (e.g., 250 mm × 4.6 mm, 5 µm).[1]
- Mobile Phase A: Ammonium dihydrogen phosphate buffer (0.05 M, pH 4.0).
- Mobile Phase B: Acetonitrile (HPLC Grade).[2]
- Mode: Gradient elution (to elute the less polar DKP and other impurities).

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- Detection: UV at 220 nm (amide bonds) or 280 nm (aromatic ring).
- Flow Rate: 1.0 mL/min.[2][3]

Gradient Profile:

- 0-5 min: 95% A (Isocratic hold for polar impurities)
- 5-25 min: 95% A

  60% A (Linear gradient)
- 25-30 min: 60% A (Wash)

Identification Logic

- Retention Time (RT): Impurity C (DKP) is a smaller, less polar molecule than the zwitterionic parent in acidic buffers. However, due to its lack of a charged carboxylate group at pH 4, it often interacts differently with the C18 phase. Note: Always use a certified reference standard (CRS) for confirmation.
- Mass Spectrometry (LC-MS):
  - Cefprozil [M+H]+:
  - Impurity C [M+H]+:

    (Distinctive mass shift of -156 Da).

Isolation Workflow (Diagram)

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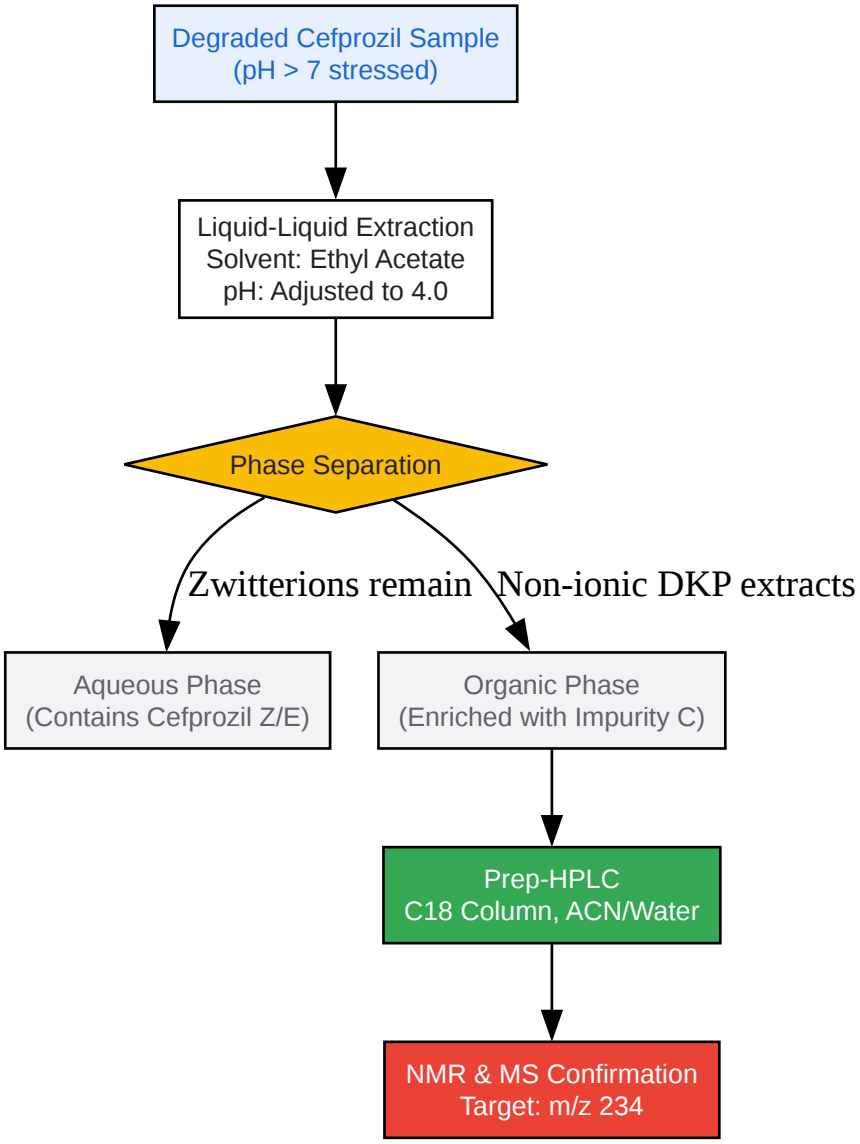


Figure 2: Isolation workflow for Impurity C based on solubility differences.

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Part 5: References

- European Pharmacopoeia (Ph.[4][5] Eur.). Monograph 2342: Cefprozil Monohydrate. European Directorate for the Quality of Medicines (EDQM).
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